

Application Note: A Comprehensive UHPLC Method for Complete Impurity Profiling of Rosuvastatin

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Compound of Interest

Compound Name: (3R,5R)-Rosuvastatin

CAS No.: 1094100-06-7

Cat. No.: B6616059

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Abstract

This application note details a robust and sensitive Ultra-High-Performance Liquid Chromatography (UHPLC) method for the comprehensive impurity profiling of Rosuvastatin. The method is stability-indicating and capable of separating Rosuvastatin from its known impurities and degradation products generated under forced degradation conditions. This document provides a detailed experimental protocol, method validation parameters, and quantitative data to support its application in quality control and drug development environments.

Introduction

Rosuvastatin is a synthetic lipid-lowering agent and a competitive inhibitor of HMG-CoA reductase, an enzyme involved in cholesterol biosynthesis.[1][2] The presence of impurities in the active pharmaceutical ingredient (API) or finished dosage forms can impact the efficacy and

safety of the drug product. Therefore, a reliable analytical method for the identification and quantification of these impurities is crucial. This UHPLC method provides a rapid and efficient means for the complete impurity profiling of Rosuvastatin, in compliance with regulatory requirements.

Experimental

Instrumentation and Chromatographic Conditions

A validated stability-indicating UHPLC method was developed for the determination of Rosuvastatin and its related substances.^[1] The chromatographic separation was achieved using a C18 column with a gradient elution program.

Table 1: UHPLC Chromatographic Conditions

Parameter	Condition
Instrument	Waters ACQUITY UPLC™ or equivalent
Column	ACQUITY UPLC™ BEH C18 (100 mm × 2.1 mm, 1.7 µm) ^{[1][3][4]}
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water ^{[1][5][6]}
Mobile Phase B	Methanol ^{[1][5][6]}
Gradient Program	See Table 2
Flow Rate	0.3 mL/min ^{[5][6]}
Column Temperature	55 °C ^[7]
Detection	UV at 240 nm ^{[1][7]}
Injection Volume	1.0 µL
Run Time	Approximately 10 - 15 minutes ^{[1][3]}

Table 2: Gradient Elution Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
1.0	90	10
7.0	10	90
9.0	10	90
9.1	90	10
10.0	90	10

Preparation of Solutions

- Diluent: A mixture of water and acetonitrile (50:50, v/v).
- Standard Solution: Accurately weigh and dissolve an appropriate amount of Rosuvastatin Calcium reference standard in the diluent to obtain a final concentration of 0.05 mg/mL.[8]
- Sample Solution: For tablets, weigh and finely powder not fewer than 20 tablets. Transfer a quantity of powder equivalent to 50 mg of Rosuvastatin to a 200 mL volumetric flask. Add approximately 150 mL of diluent and sonicate for 60 minutes.[8] Cool to room temperature and dilute to volume with the diluent. Centrifuge a portion of the solution at 3500 rpm for 10 minutes and then dilute the supernatant to a final concentration of 0.05 mg/mL with the diluent.[8]
- Impurity Stock Solutions: Prepare individual stock solutions of known Rosuvastatin impurities in the diluent.

Method Validation Summary

The UHPLC method was validated according to the International Conference on Harmonization (ICH) guidelines to demonstrate its suitability for its intended purpose.[1][7]

Table 3: Summary of Method Validation Parameters

Parameter	Results
Specificity	The method is specific and stability-indicating, as demonstrated by the separation of Rosuvastatin from its impurities and degradation products with no interference from the placebo. [1][9]
Linearity	The method demonstrated good linearity for Rosuvastatin and its impurities over the concentration range of LOQ to 150% of the specification limit, with a correlation coefficient (r^2) > 0.99.[4][10]
Accuracy	The recovery of Rosuvastatin and its impurities was found to be within the acceptable range of 98.0% to 102.0%.[11]
Precision	The method is precise, with a relative standard deviation (RSD) of $\leq 2.0\%$ for the assay and $\leq 5.0\%$ for the impurities for both repeatability and intermediate precision.[5]
Limit of Detection (LOD)	The LOD for Rosuvastatin and its impurities was determined to be in the range of 0.01-0.03 $\mu\text{g/mL}$.
Limit of Quantitation (LOQ)	The LOQ for Rosuvastatin and its impurities was established to be in the range of 0.03-0.1 $\mu\text{g/mL}$.
Robustness	The method was found to be robust with respect to small, deliberate variations in flow rate (± 0.02 mL/min), column temperature ($\pm 2^\circ\text{C}$), and mobile phase composition ($\pm 2\%$).[9]

Forced Degradation Studies

Forced degradation studies were performed to demonstrate the stability-indicating nature of the method.[2][12] Rosuvastatin was subjected to acid, base, oxidative, thermal, and photolytic

stress conditions.[8][12]

Table 4: Forced Degradation Conditions and Observations

Stress Condition	Details	Observations
Acid Hydrolysis	0.1 M HCl at 80°C for 2 hours	Significant degradation observed, with the formation of several degradation products. [5][13]
Base Hydrolysis	0.1 M NaOH at 80°C for 2 hours	Significant degradation observed.[12]
Oxidative Degradation	3% H ₂ O ₂ at room temperature for 24 hours	Degradation was observed with the formation of polar impurities.[8][14]
Thermal Degradation	105°C for 24 hours	The drug was found to be relatively stable.[12]
Photolytic Degradation	Exposed to UV light (254 nm) for 24 hours	The drug showed significant degradation.[8]

Quantitative Data

The following table summarizes the retention times (RT) and relative retention times (RRT) of Rosuvastatin and its known impurities.

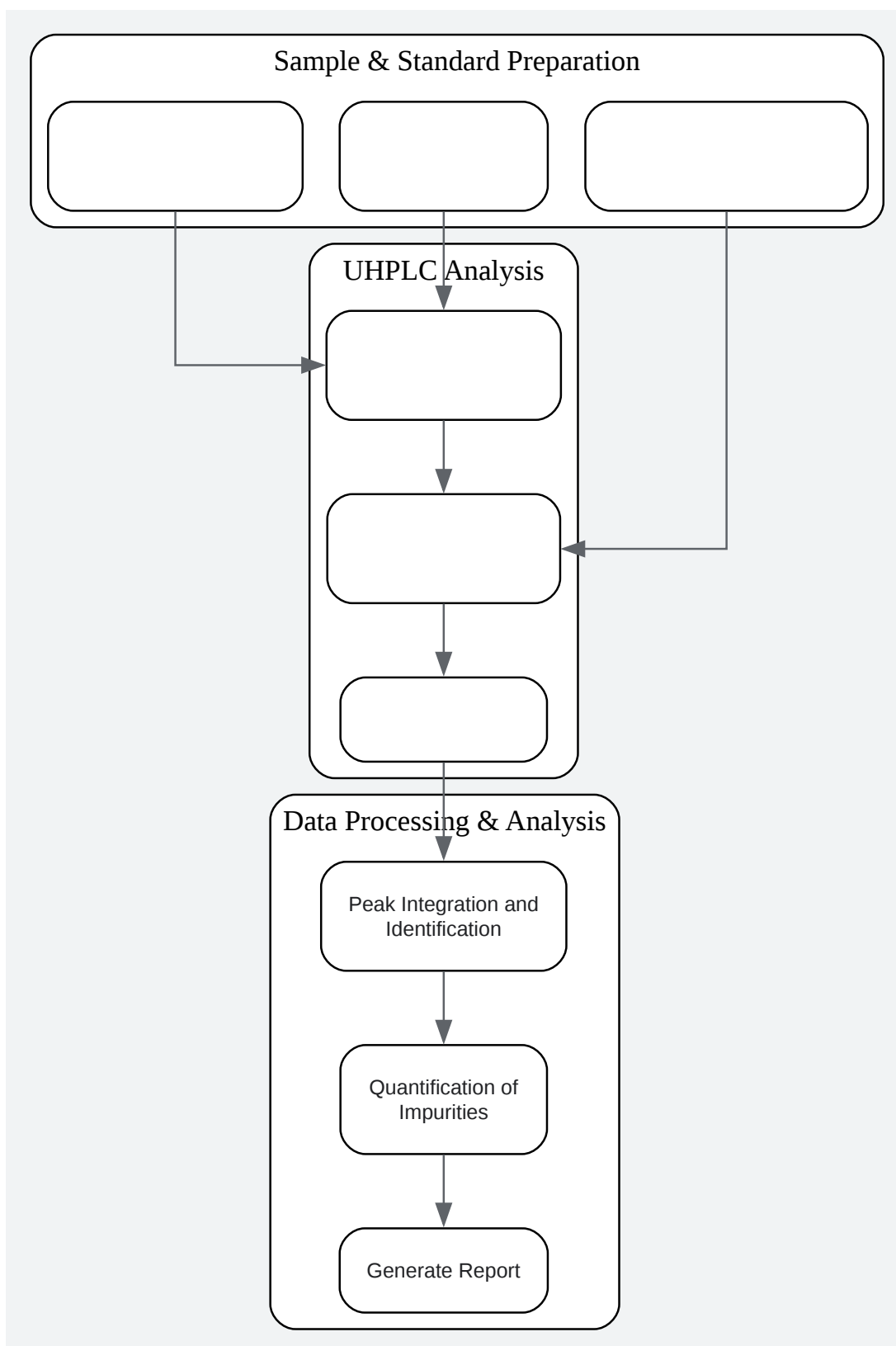
Table 5: Retention Data for Rosuvastatin and its Impurities

Compound	Retention Time (RT) (min)	Relative Retention Time (RRT)
Impurity C	~2.5	~0.42
Impurity A	~3.8	~0.63
Impurity D	~4.5	~0.75
Rosuvastatin	~6.0	1.00
Impurity B	~7.2	~1.20

Note: The retention times are approximate and may vary depending on the specific UHPLC system and column used.

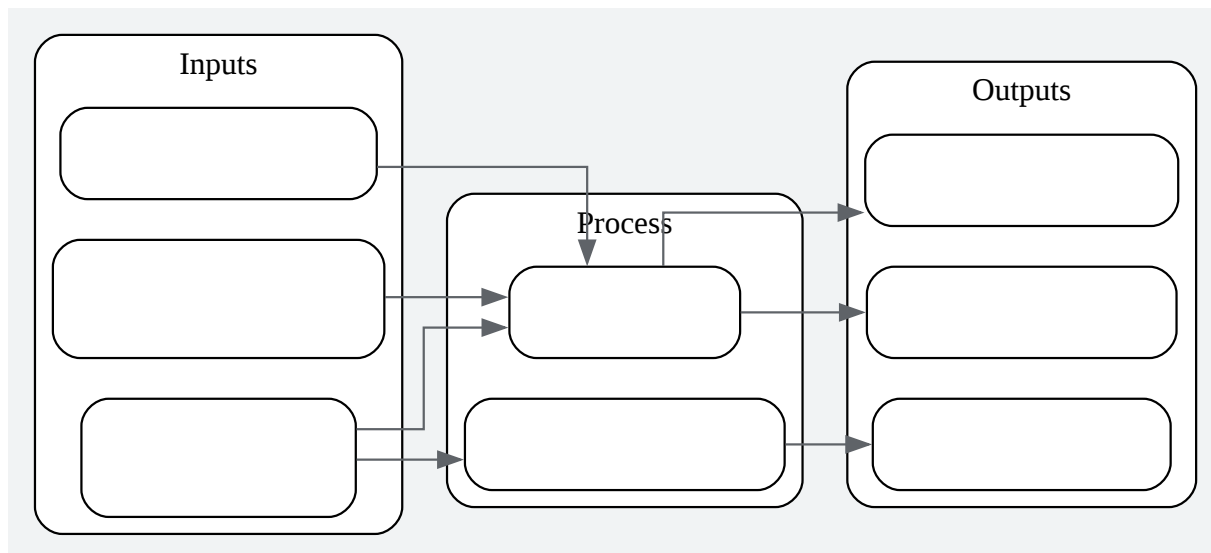
Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow and the logical relationship of the impurity profiling process.



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Caption: Experimental workflow for Rosuvastatin impurity profiling.



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